

Personal protective equipment for handling 8-O-Acetylharpagide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 8-O-Acetylharpagide

Cat. No.: B050260

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Essential Safety and Handling Guide for 8-O-Acetylharpagide

This guide provides immediate, essential safety and logistical information for the handling and disposal of **8-O-Acetylharpagide**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe handling of this compound in a laboratory setting.

Chemical and Physical Properties

8-O-Acetylharpagide is an iridoid glycoside.[1][2] It exists as a white crystalline powder that is soluble in water, methanol, ethanol, and DMSO.[3][4] It is sensitive to moisture and should be stored in a dry, sealed container, preferably in a freezer at -20°C.[2][3]

Hazard Identification and Safety Precautions

The primary known hazards of **8-O-Acetylharpagide** are that it is harmful if swallowed and is classified as an irritant.[1]

- GHS Classification: Acute toxicity, oral (Category 4).[1]
- Hazard Statement: H302 - Harmful if swallowed.[1]
- Safety Precaution: Avoid contact with skin and eyes.[3]

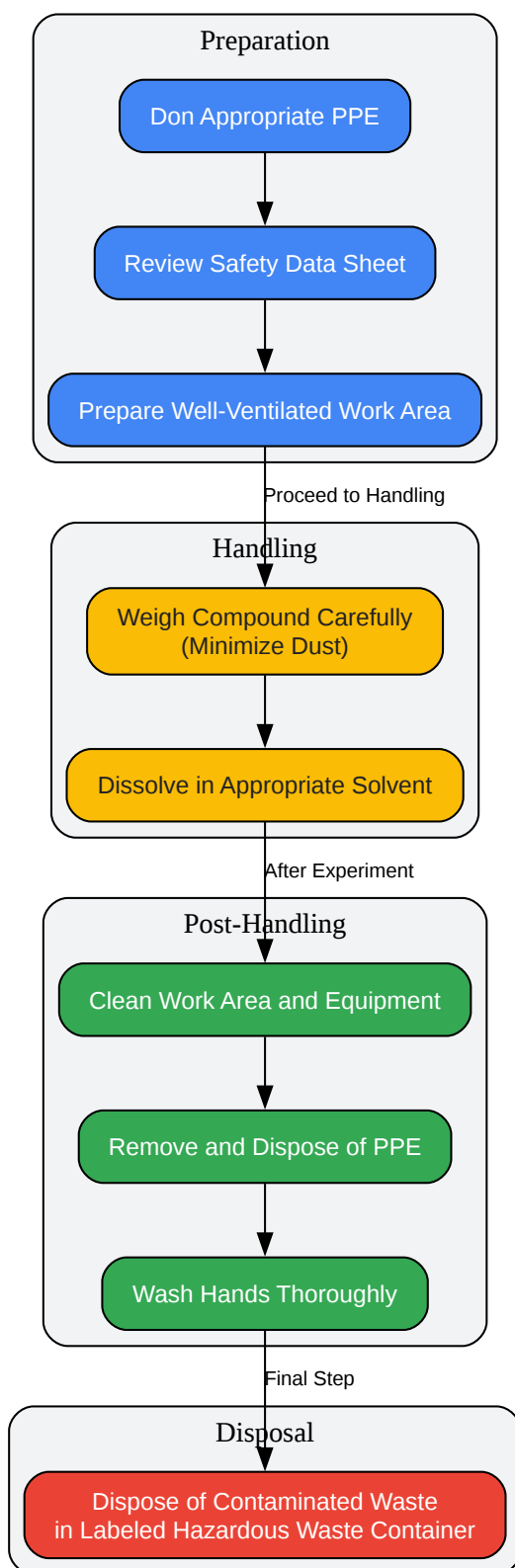
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial when handling **8-O-Acetylharpagide** to prevent exposure. The following table summarizes the required PPE.

PPE Category	Specific Requirements	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile).	To prevent skin contact with the powder.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from airborne particles and splashes.
Body Protection	A full-length, long-sleeved laboratory coat.	To protect skin and clothing from contamination.
Respiratory Protection	Use in a well-ventilated area. A dust mask or respirator may be necessary if handling large quantities or if there is a risk of generating dust.	To prevent inhalation of the powder.

Handling and Experimental Workflow

Adherence to a strict operational workflow is essential for minimizing risk.



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- To cite this document: BenchChem. [Personal protective equipment for handling 8-O-Acetylharpagide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b050260#personal-protective-equipment-for-handling-8-o-acetylharpagide]

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